

Comprehensive Safety Profile & Handling Protocols: 2-Methoxy-4,6-Dimethylpyridine

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Compound of Interest

Compound Name: 2-Methoxy-4,6-dimethylpyridine

CAS No.: 45798-56-9

Cat. No.: B3267623

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Executive Summary

2-Methoxy-4,6-dimethylpyridine (CAS: 45798-56-9) is a functionalized pyridine derivative characterized by an electron-donating methoxy group and two methyl substituents.[1][2] It is primarily utilized as an intermediate in the synthesis of pharmaceutical agents (e.g., proton pump inhibitors) and agrochemicals. Its safety profile is dominated by its flammability and potential for severe ocular and cutaneous irritation, necessitating strict engineering controls during isolation and processing.

Chemical Identity & Physicochemical Determinants

Understanding the physical properties is the first line of defense. The structural combination of a pyridine ring with a methoxy ether linkage creates a molecule that is lipophilic, volatile, and moderately basic.

Property	Specification	Safety Implication
CAS Number	45798-56-9	Unique identifier for inventory tracking.
Molecular Formula	C ₈ H ₁₁ NO	
Molecular Weight	137.18 g/mol	
Physical State	Colorless to pale yellow liquid	Fluidity increases spill risk; requires secondary containment.
Boiling Point	~180–190°C (Predicted)	Higher than non-substituted pyridines, but still generates vapor.
Flash Point	~45–55°C (Predicted)	FLAMMABLE LIQUID (Cat 3). Vapors can form explosive mixtures >45°C.
Density	~0.98 g/cm ³	Floats on water; aqueous firefighting foams may be ineffective if not alcohol-resistant.
Solubility	Immiscible in water; Soluble in organics (DCM, EtOAc)	Bioaccumulates in lipid tissues; permeates nitrile gloves over time.

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Technical Insight: The presence of the methoxy group at the 2-position (ortho to nitrogen) significantly alters the basicity compared to 2,4,6-collidine. The inductive effect of the oxygen makes the ring nitrogen less basic, but the molecule remains a nucleophile capable of reacting with strong electrophiles.

Hazard Identification (GHS Classification)

Based on Structure-Activity Relationships (SAR) with close analogs (2-methoxypyridine and 2,6-lutidine), the following GHS classifications are assigned.

Signal Word: **WARNING**

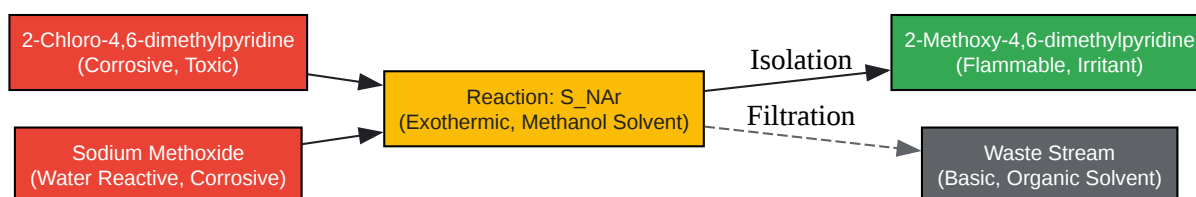
Hazard Class	Category	Hazard Statement (H-Code)	Mechanism of Action
Flammable Liquids	Cat 3	H226: Flammable liquid and vapor.	Moderate vapor pressure allows formation of ignitable mixtures at ambient synthesis temperatures.
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.[2][3]	Pyridine ring metabolism typically yields N-oxide metabolites that can disrupt cellular respiration.
Skin Irritation	Cat 2	H315: Causes skin irritation.[3][4]	Solvent action defats skin; basicity causes local pH spikes leading to dermatitis.
Eye Irritation	Cat 2A	H319: Causes serious eye irritation.[2][3][4][5]	Direct interaction with corneal proteins; high risk of conjunctival edema.
STOT - Single Exp.	Cat 3	H335: May cause respiratory irritation.[2][3][4][5]	Inhalation of vapors irritates mucous membranes of the upper respiratory tract.

Synthesis & Reactivity Hazards

Researchers often encounter this compound during its synthesis via nucleophilic aromatic substitution (S_NAr). Understanding the hazard flow from precursors to product is critical.

Common Synthesis Route: 2-Chloro-4,6-dimethylpyridine + Sodium Methoxide (NaOMe) → **2-Methoxy-4,6-dimethylpyridine**

Hazard Transition Diagram The following diagram illustrates the shift in hazard profile during synthesis, highlighting where the risk moves from Corrosivity (reactants) to Flammability (product).



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Caption: Hazard evolution during synthesis. Note the persistence of flammability risks in the product phase despite the loss of extreme corrosivity.

Risk Mitigation & Handling Protocols

4.1 Engineering Controls

- Fume Hood: Mandatory. Minimum face velocity of 0.5 m/s.
- Static Grounding: All transfer vessels (reactors, drums) must be grounded. The liquid's conductivity is low, increasing static accumulation risk during pouring.
- Inert Atmosphere: Store and handle under Nitrogen or Argon to prevent oxidation and moisture absorption, which can hydrolyze the ether linkage over time.

4.2 Personal Protective Equipment (PPE) Matrix

PPE Type	Recommendation	Scientific Rationale
Gloves (Splash)	Nitrile (0.11 mm)	Good for incidental contact. Change every 15 mins.
Gloves (Immersion)	Laminate (PE/EVAL)	Pyridine derivatives permeate standard nitrile/latex rapidly (>30 mins).
Respiratory	Type A (Brown) Filter	Activated carbon filter specific for organic vapors with BP > 65°C.
Eye Protection	Chemical Goggles	Safety glasses are insufficient due to the high risk of vapor-induced lachrymation.

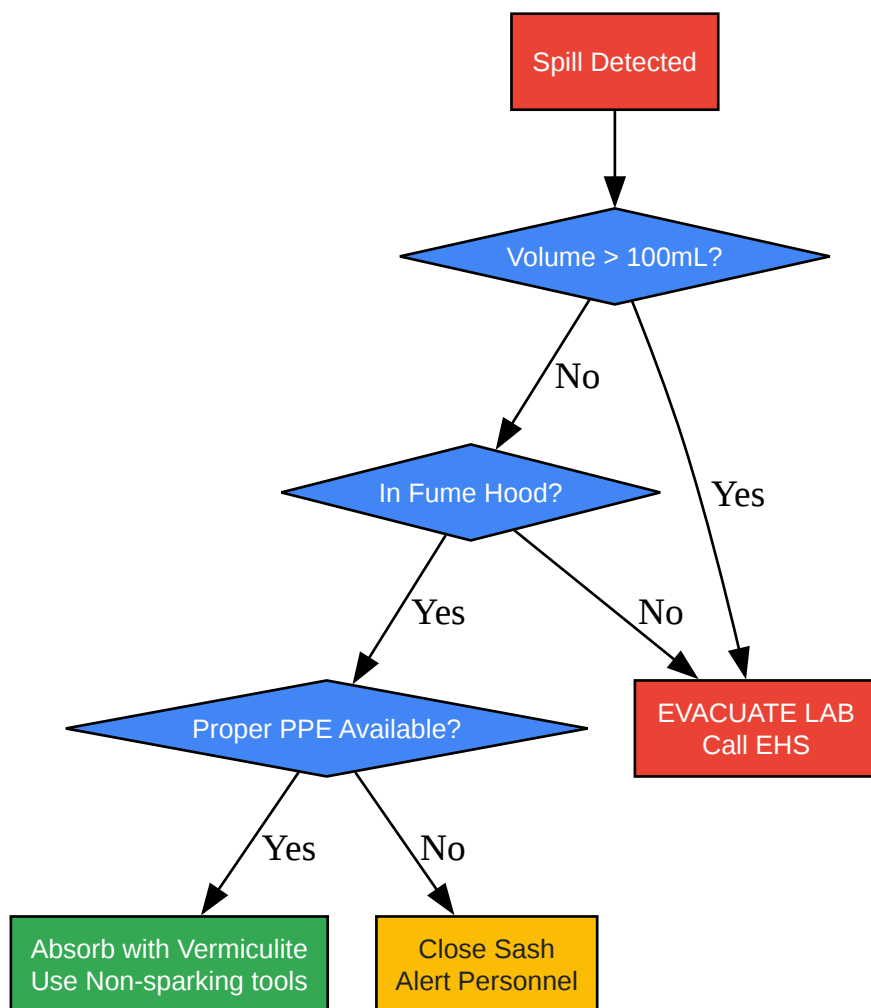
Emergency Response Protocols

This section outlines self-validating decision trees for emergency scenarios.

5.1 Fire Response

- Extinguishing Media: Alcohol-resistant foam (AR-AFFF), Dry Chemical, or CO₂.
- Contraindication: Do NOT use a solid water stream. The compound's density (~0.6[7]98) is close to water; a jet will scatter the burning liquid rather than smother it.

5.2 Spill Response Decision Tree



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Caption: Operational logic for spill containment. Prioritizes evacuation for uncontained or large-volume releases.

5.3 First Aid Measures

- Inhalation: Remove to fresh air immediately.[2] If breathing is labored, administer oxygen. Mechanism: Pyridine vapors cause central nervous system depression; fresh air aids in volatile clearance.
- Skin Contact: Wash with soap and water for 15 minutes. Note: Do not use ethanol or solvents to wash skin; this increases transdermal absorption.

- Eye Contact: Rinse for 15 minutes, lifting eyelids. Consult an ophthalmologist. The basic nature of the compound can cause corneal clouding if not treated.

Storage & Disposal

- Storage Conditions: Keep in a tightly closed container. Store in a cool, dry, well-ventilated area away from incompatible substances (Strong Oxidizers, Strong Acids).
 - Shelf Life: Stable for 12-24 months if protected from moisture.
- Disposal: Incineration in a chemical incinerator equipped with an afterburner and scrubber.
 - Why? Burning generates Nitrogen Oxides (NO_x). The scrubber is required to neutralize these toxic byproducts.

References

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